

An In-Depth Technical Guide to Sophoraflavanone I: Unraveling Its Chemical Complexity

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Compound of Interest

Compound Name: *Sophoraflavanone I*

Cat. No.: *B15624020*

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Introduction

Sophoraflavanone I, a prenylated flavanone classified as a flavonostilbene, is a natural product isolated from the roots of *Sophora moorcroftiana*. This complex molecule, with the molecular formula $C_{39}H_{38}O_9$, has garnered interest within the scientific community due to its unique structural features, belonging to a class of compounds known for a variety of biological activities. This guide aims to provide a comprehensive overview of the chemical structure and stereochemistry of **Sophoraflavanone I**, drawing from available scientific literature. However, it is important to note that detailed experimental data, including specific NMR spectral assignments and optical rotation values from its original characterization, are not readily available in the public domain at this time.

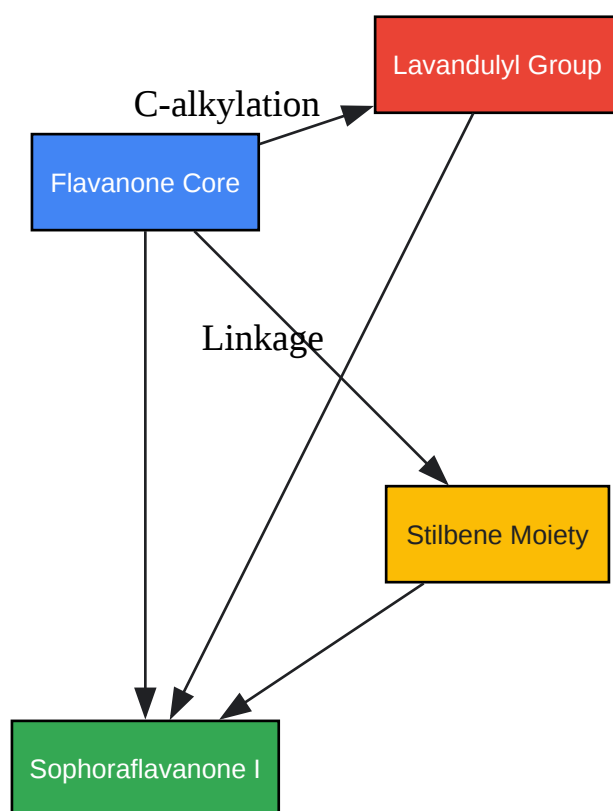
Chemical Structure and Stereochemistry

Sophoraflavanone I is distinguished by its hybrid structure, which incorporates a flavanone core, a lavandulyl side chain, and a stilbene moiety. This intricate arrangement gives rise to multiple chiral centers, making its stereochemistry a critical aspect of its chemical identity.

While the precise three-dimensional arrangement and absolute configuration of all stereocenters in **Sophoraflavanone I** have not been definitively reported in accessible

literature, the general structure suggests a complex stereochemical landscape that significantly influences its biological activity. The flavanone moiety typically possesses a chiral center at the C2 position, and the lavandulyl group introduces additional stereocenters. The connection to the stilbene residue further complicates the stereochemical analysis.

Below is a generalized representation of the core structural components of **Sophoraflavanone I**.



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Caption: A logical relationship diagram illustrating the core structural components of **Sophoraflavanone I**.

Physicochemical Properties

A summary of the known physicochemical properties of **Sophoraflavanone I** is presented in the table below.

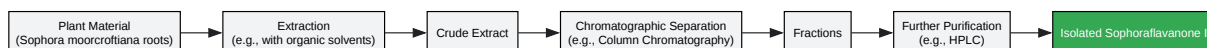
Property	Value	Reference
CAS Number	136997-69-8	[1]
Molecular Formula	C ₃₉ H ₃₈ O ₉	[1]
Molecular Weight	650.72 g/mol	[1]
Source	Roots of Sophora moorcroftiana	[2]

Experimental Data and Protocols

Detailed experimental protocols for the isolation and complete structural elucidation of **Sophoraflavanone I** are not fully available in the accessible literature. The original isolation by Shirataki et al. would have involved classical phytochemical techniques.[2]

General Isolation and Purification Workflow:

A general workflow for the isolation of such compounds from plant material is outlined below.



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References

- 1. researchgate.net [researchgate.net]
- 2. Sophoraflavanones H, I and J, Flavonostilbenes from Sophora moorcroftiana [jstage.jst.go.jp]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Sophoraflavanone I: Unraveling Its Chemical Complexity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15624020#chemical-structure-and-stereochemistry-of-sophoraflavanone-i]

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